

Preparation of Luminol Sodium Salt Stock Solution for Experimental Use

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Compound of Interest

Compound Name: Luminol sodium salt

Cat. No.: B8817069

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Luminol sodium salt is a widely utilized chemiluminescent reagent in various biological and chemical assays.[1][2] Its ability to emit a blue glow upon oxidation in the presence of a catalyst makes it an invaluable tool for sensitive detection methods.[3] Common applications include enzyme-linked immunosorbent assays (ELISA), Western blotting, and forensic blood detection. [1][3][4] Unlike luminol free acid, the sodium salt is readily soluble in water, offering a significant advantage for preparing aqueous stock solutions.[5][6] This document provides a detailed protocol for the preparation, storage, and safe handling of **luminol sodium salt** stock solutions for experimental applications.

Quantitative Data Summary

The following table summarizes key quantitative data for **luminol sodium salt**, critical for accurate and effective stock solution preparation.

Parameter	Value	Source(s)
Molecular Formula	C ₈ H ₆ N ₃ NaO ₂	[1]
Molecular Weight	199.14 g/mol	[1]
Appearance	White to light yellow powder	[5]
Purity	≥98% (titration)	[5]
Solubility in Water	50 mg/mL	[5][6][7][8]
Solubility in DMSO	50 mg/mL	[6]
Optimal pH for Chemiluminescence	9-10	[6]
Storage of Solid	Room temperature, protected from light	[3][5]
Storage of Stock Solution	2-8 °C, protected from light	[9]
Stock Solution Stability	8-12 hours	[6][8]

Experimental Protocol: Preparation of 100 mM Luminol Sodium Salt Stock Solution

This protocol details the preparation of a 100 mM stock solution of **luminol sodium salt** in water. This concentration is a common starting point for further dilutions to working concentrations for various assays.

Materials:

- **Luminol sodium salt** (MW: 199.14 g/mol)
- High-purity water (e.g., Milli-Q® or equivalent)
- 50 mL conical tube or volumetric flask
- Calibrated analytical balance

- Spatula
- Magnetic stirrer and stir bar (optional)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Calculate the required mass: To prepare 50 mL of a 100 mM stock solution, calculate the mass of **luminol sodium salt** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.05 \text{ L} \times 199.14 \text{ g/mol} = 0.9957 \text{ g}$
- Weigh the **luminol sodium salt**: Tare the analytical balance with a weigh boat. Carefully weigh out approximately 0.9957 g of **luminol sodium salt** powder.
- Dissolve the powder: Add the weighed **luminol sodium salt** to the 50 mL conical tube or volumetric flask. Add approximately 40 mL of high-purity water.
- Ensure complete dissolution: Cap the tube/flask and vortex or use a magnetic stirrer until the powder is completely dissolved. The solution should be clear.
- Adjust to final volume: Once dissolved, add high-purity water to bring the final volume to 50 mL.
- Storage: Store the stock solution in an amber or foil-wrapped tube at 2-8°C to protect it from light.^{[5][8][9]} Due to its limited stability, it is recommended to prepare the solution fresh on the day of use.^{[6][8][10]}

Safety Precautions

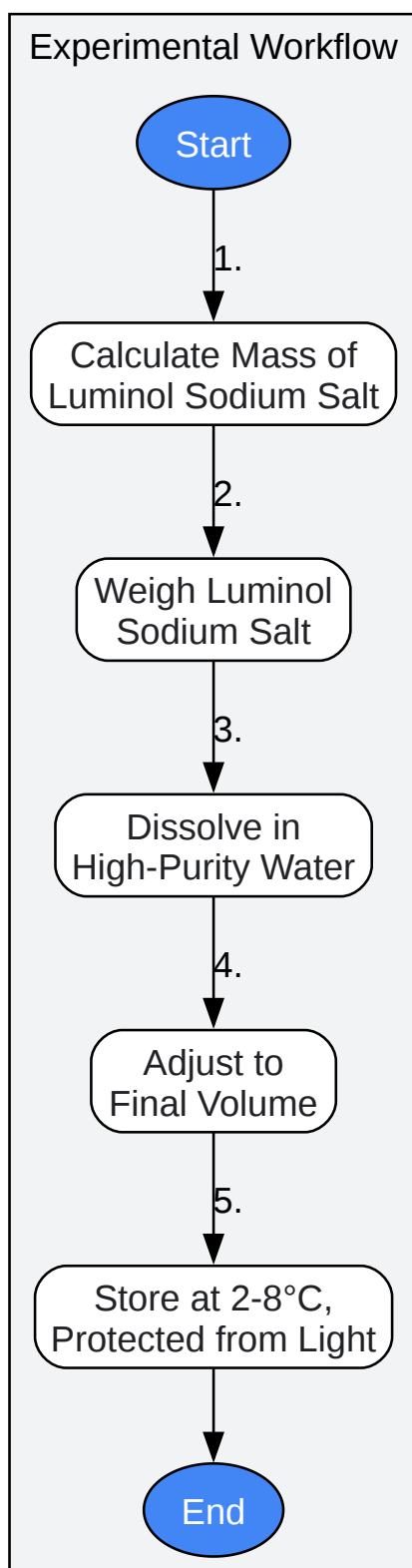
Luminol sodium salt is considered a hazardous substance.^[11] Adherence to safety guidelines is crucial.

- Personal Protective Equipment: Always wear appropriate PPE, including a lab coat, disposable gloves, and safety goggles, when handling the powder and its solutions.^{[5][12]}

- Handling: Avoid creating dust when handling the powder.[12][13] Use in a well-ventilated area.[11][13] Avoid contact with skin and eyes.[11][13]
- First Aid:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[14]
 - Eye Contact: Rinse cautiously with water for several minutes.[12][14]
 - Inhalation: Move the person to fresh air.[12][13]
 - Ingestion: Rinse mouth and seek medical advice.[12]
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations.[11]

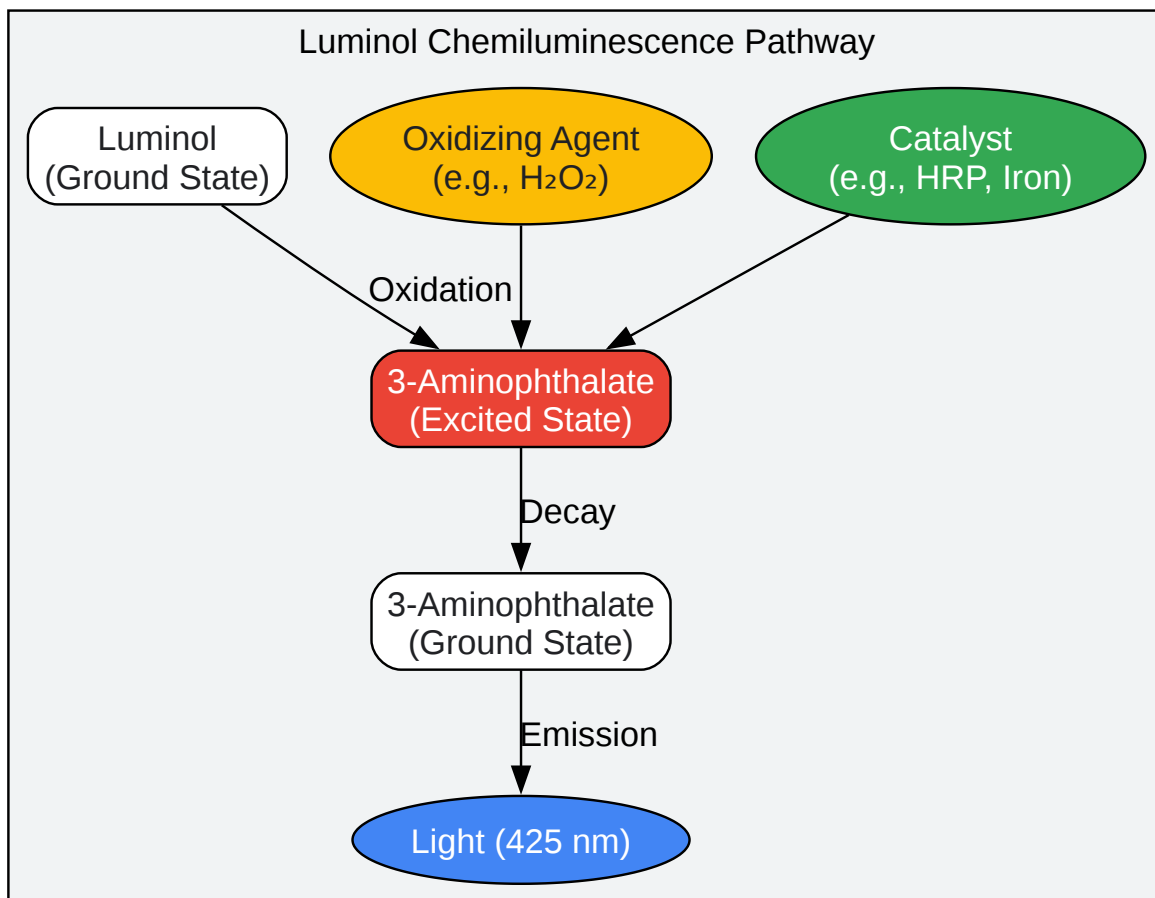
Visualizing the Experimental Workflow and Chemiluminescence Pathway

The following diagrams illustrate the experimental workflow for preparing the **luminol sodium salt** stock solution and the simplified signaling pathway of luminol chemiluminescence.



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Caption: Workflow for **Luminol Sodium Salt** Stock Solution Preparation.



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Caption: Simplified Luminol Chemiluminescence Signaling Pathway.

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